

# "Azelaic acid 2-ethylhexyl monoester-d14" chemical properties and structure

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## Compound of Interest

Compound Name: *Azelaic acid 2-ethylhexyl  
monoester-d14*

Cat. No.: *B12418796*

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## An In-depth Technical Guide to Azelaic Acid 2-ethylhexyl monoester-d14

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **Azelaic acid 2-ethylhexyl monoester-d14**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Properties and Structure

**Azelaic acid 2-ethylhexyl monoester-d14** is the deuterium-labeled form of Azelaic acid 2-ethylhexyl monoester.<sup>[1][2]</sup> The incorporation of fourteen deuterium atoms provides a distinct mass signature, making it a valuable internal standard for mass spectrometry-based quantitative analysis.<sup>[3]</sup>

## Quantitative Data Summary

The key chemical and physical properties of **Azelaic acid 2-ethylhexyl monoester-d14** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> D <sub>14</sub> O <sub>4</sub>	PubChem
Molecular Weight	314.52 g/mol	[4]
Exact Mass	314.31793394 Da	[4]
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8-tetradecadeuterio-9-(2-ethylhexoxy)-9-oxononanoic acid	[4]
InChI	InChI=1S/C17H32O4/c1-3-5-11-15(4-2)14-21-17(20)13-10-8-6-7-9-12-16(18)19/h15H,3-14H2,1-2H3,(H,18,19)/i6D2,7D2,8D2,9D2,10D2,12D2,13D2	[4]
Synonyms	HY-143910S, CS-0376765	[4]

## Chemical Structure

The chemical structure of **Azelaic acid 2-ethylhexyl monoester-d14** consists of a nine-carbon dicarboxylic acid backbone (azelaic acid) where one of the carboxylic acid groups is esterified with a 2-ethylhexyl group. The fourteen deuterium atoms are located on the carbon chain of the azelaic acid moiety.



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Caption: Chemical structure of **Azelaic acid 2-ethylhexyl monoester-d14**.

## Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **Azelaic acid 2-ethylhexyl monoester-d14** are not readily available in the provided search results, the following methodologies can be inferred from the synthesis and analysis of related compounds.

## Proposed Synthesis Protocol

The synthesis of **Azelaic acid 2-ethylhexyl monoester-d14** would likely involve the esterification of deuterated azelaic acid with 2-ethylhexanol. A plausible method is the Fischer esterification, using an acid catalyst.

Materials:

- Azelaic acid-d14
- 2-ethylhexanol
- Sulfuric acid (concentrated) or other acid catalyst
- Anhydrous organic solvent (e.g., toluene)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Separatory funnel
- Reflux apparatus

Procedure:

- In a round-bottom flask, dissolve Azelaic acid-d14 in a minimal amount of 2-ethylhexanol and the organic solvent.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by column chromatography to yield pure **Azelaic acid 2-ethylhexyl monoester-d14**.

## Analytical Methodology

This deuterated compound is primarily used as an internal standard in analytical methods for the quantification of the non-deuterated analogue in biological matrices.[3] Gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) are the most suitable techniques.

### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS) or High-performance liquid chromatograph coupled with a mass spectrometer (HPLC-MS).
- Analytical column suitable for the separation of fatty acid esters.

### Procedure (General Outline):

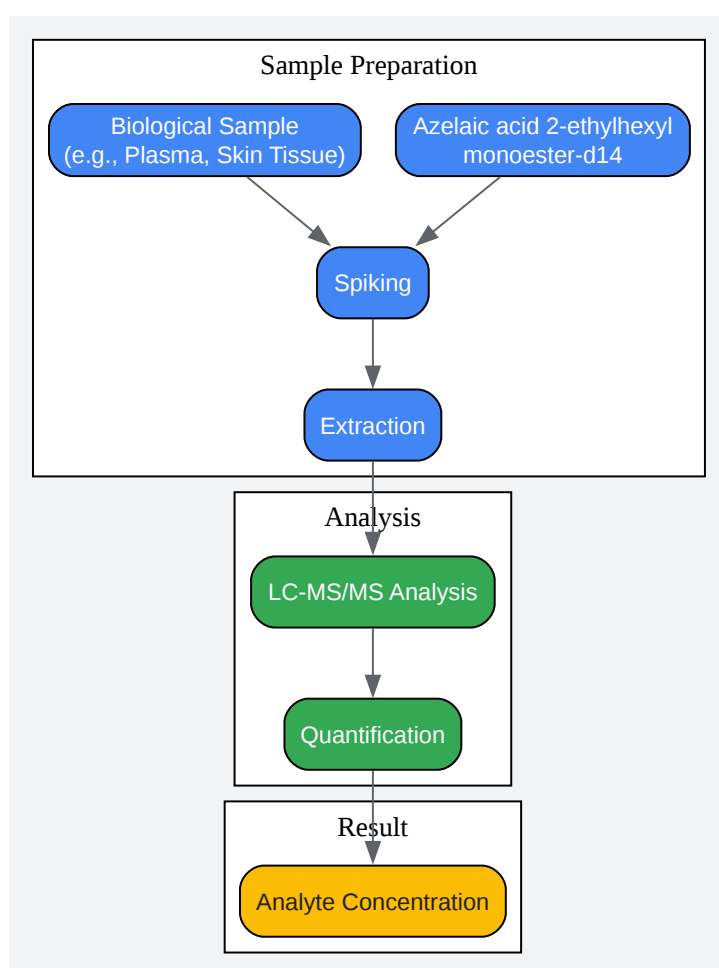
- Sample Preparation: Spike a known amount of **Azelaic acid 2-ethylhexyl monoester-d14** into the biological sample (e.g., plasma, tissue homogenate) containing the analyte (Azelaic acid 2-ethylhexyl monoester).
- Extraction: Perform a liquid-liquid extraction or solid-phase extraction to isolate the analyte and the internal standard from the sample matrix.
- Derivatization (if necessary for GC-MS): Convert the carboxylic acid group to a more volatile ester (e.g., methyl ester) if not already esterified.
- Chromatographic Separation: Inject the extracted and derivatized sample into the GC-MS or HPLC-MS system. The chromatographic conditions should be optimized to achieve baseline separation of the analyte and internal standard from other matrix components.
- Mass Spectrometric Detection: Monitor the characteristic ions for both the analyte and the deuterated internal standard.
- Quantification: The concentration of the analyte is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

## Applications and Signaling Pathways

Azelaic acid itself is a naturally occurring dicarboxylic acid with known antimicrobial, anti-inflammatory, and antimelanogenic properties.[5][6] It is used in the treatment of acne, rosacea, and hyperpigmentation.[5] The 2-ethylhexyl monoester is a more lipophilic derivative, which may enhance its skin penetration.

## Role as an Internal Standard

The primary application of **Azelaic acid 2-ethylhexyl monoester-d14** is as an internal standard in pharmacokinetic and metabolic studies of its non-deuterated counterpart.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

## Potential Signaling Pathways of Parent Compound

While the deuterated form is biochemically inert, the parent compound, azelaic acid, is known to interact with several cellular pathways. Its therapeutic effects are attributed to its ability to inhibit microbial protein synthesis and modulate inflammatory responses.[1][6] Further research on the monoester derivative would be necessary to fully elucidate its specific mechanisms of action.

This technical guide provides a foundational understanding of **Azelaic acid 2-ethylhexyl monoester-d14**. For specific applications and detailed experimental conditions, further investigation and optimization are recommended.

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